

# Personal protective equipment for handling 1-Chloroethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chloroethanol

Cat. No.: B3344066

[Get Quote](#)

## Essential Safety and Handling Guide for 1-Chloroethanol

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **1-Chloroethanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

### Understanding the Hazards

**1-Chloroethanol** (also known as 2-Chloroethanol or Ethylene chlorohydrin) is a hazardous chemical that poses significant risks. It is a flammable liquid and vapor that is fatal if swallowed, inhaled, or in contact with skin.<sup>[1][2][3][4]</sup> It also causes serious eye damage and may be corrosive to metals.<sup>[1]</sup> Understanding these dangers is the first step toward safe handling.

### Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to create a barrier against exposure. The following table summarizes the required equipment.

Body Part	Personal Protective Equipment (PPE)	Specifications and Rationale
Eyes / Face	Chemical safety goggles and a face shield	Goggles must meet ANSI Z.87.1 standards.[5] A face shield provides full-face protection against splashes, which is crucial given the chemical's severe effects on eyes and skin.[4][5]
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Double-gloving is recommended. Standard rubber gloves may not offer adequate protection.[6] Nitrile gloves can provide short-term protection.[5] Always inspect gloves before use and change them immediately upon contact with the chemical.
Body	Chemical-resistant lab coat or apron and long pants	A fully buttoned lab coat made of a suitable material should be worn over long pants and a long-sleeved shirt to cover as much skin as possible.[5] Avoid polyester or acrylic fabrics.[5]
Feet	Closed-toe, closed-heel chemical-resistant shoes	Shoes must cover the entire foot to protect against spills.[5]
Respiratory	Respirator (if required)	All handling of 1-Chloroethanol must be done in a certified chemical fume hood.[2][3] If engineering controls like a fume hood are not sufficient to keep exposure below permissible limits, a respirator is required.[1][5] A self-

contained breathing apparatus (SCBA) should be used for spill response or emergencies.

[2][3]

---

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is essential for minimizing risk.

### Step 1: Preparation and Engineering Controls

- Ventilation: Confirm that the chemical fume hood is functioning correctly before starting any work.
- Emergency Equipment: Ensure an eyewash station, safety shower, and fire extinguisher are accessible and operational.
- Spill Kit: Have a spill kit ready with appropriate absorbent materials (e.g., sand, diatomite, acid binders).[7]
- Container Inspection: Check the chemical container for any signs of damage or leaks before moving it to the work area.

### Step 2: Chemical Handling

- Work Area: Conduct all work within the fume hood.[2][3]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, as the chemical is flammable.[1]
- Tools: Use only non-sparking, explosion-proof tools.[1][3]
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.[1][3] Avoid inhaling vapors or mists.[4]
- Hygiene: Do not eat, drink, or smoke in the work area.[1]

### Step 3: Post-Handling and Cleanup

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[7\]](#)
- Clothing: Immediately remove any clothing that becomes contaminated.[\[1\]](#)
- Work Surface: Clean the work area within the fume hood after the procedure is complete.

## Storage and Disposal Plan

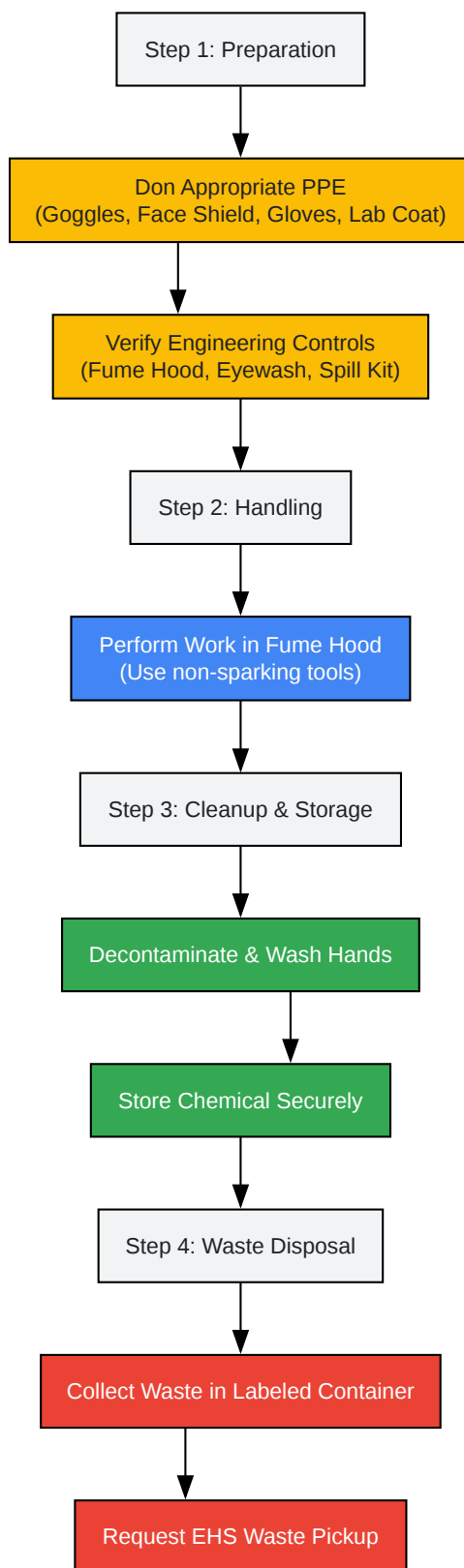
### Storage

- Location: Store in a cool, dry, and well-ventilated area designated for flammable and toxic chemicals.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Container: Keep the container tightly closed.[\[1\]](#)[\[6\]](#) Do not use metal containers.[\[1\]](#) Containers should be resealed carefully after opening and kept upright.[\[4\]](#)
- Conditions: Keep away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)[\[3\]](#) The substance is moisture-sensitive; storing under an inert gas is recommended.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Incompatibilities: Store separately from incompatible materials such as strong acids, bases, and metals.[\[3\]](#)

### Disposal

- Waste Classification: **1-Chloroethanol** is a hazardous waste and must be disposed of accordingly. It is considered a halogenated solvent waste.[\[8\]](#)
- Waste Collection:
  - Collect waste **1-Chloroethanol** and contaminated materials in a designated, properly labeled, and sealed hazardous waste container.[\[9\]](#)
  - Do not mix with non-halogenated solvent waste to avoid higher disposal costs.[\[8\]](#)
  - Do not dispose of **1-Chloroethanol** down the drain.[\[1\]](#)[\[4\]](#)[\[10\]](#)

- Container Disposal: Empty chemical bottles must be triple-rinsed with a suitable solvent, with the rinsate collected as hazardous waste.[\[10\]](#) The rinsed bottle should be labeled as "triple rinsed" before disposal according to institutional guidelines.[\[10\]](#)
- Pickup: Arrange for hazardous waste pickup through your institution's Environmental Health and Safety (EHS) department.[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1-Chloroethanol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 3. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 4. [opcw.org](https://opcw.org) [[opcw.org](https://opcw.org)]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [[ehs.ucsf.edu](https://ehs.ucsf.edu)]
- 6. [chembk.com](https://chembk.com) [[chembk.com](https://chembk.com)]
- 7. [bg.cpachem.com](https://bg.cpachem.com) [[bg.cpachem.com](https://bg.cpachem.com)]
- 8. [hazardouswasteexperts.com](https://hazardouswasteexperts.com) [[hazardouswasteexperts.com](https://hazardouswasteexperts.com)]
- 9. [ethz.ch](https://ethz.ch) [[ethz.ch](https://ethz.ch)]
- 10. Chemical Waste Management Reference Guide | Environmental Health and Safety [[ehs.osu.edu](https://ehs.osu.edu)]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Chloroethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3344066#personal-protective-equipment-for-handling-1-chloroethanol>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)